

Standard Operating Procedure: Laboratory Pipette Tip Disposal

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tips-tap*
Cat. No.: *B14037076*

[Get Quote](#)

Disclaimer: The following guidelines provide general best practices for the disposal of laboratory pipette tips. No specific product or procedure under the name "**Tips-tap**" was identified. Laboratories must adhere to their institution's specific waste management policies and local regulations.

Proper disposal of used pipette tips is crucial for maintaining laboratory safety, preventing contamination, and ensuring regulatory compliance. This document outlines the essential procedures for the safe handling and disposal of various types of laboratory pipette tip waste.

Waste Segregation and Collection

Effective waste management begins with proper segregation at the point of generation.^{[1][2][3]} Pipette tips must be sorted based on the nature of the contaminant they have come into contact with.

1. Non-Contaminated Pipette Tips:

- Description: Tips that have only been used for non-hazardous substances such as water or buffer solutions.

- Disposal Procedure: These can often be disposed of as regular laboratory plastic waste.[4] Some institutions may have recycling programs for clean laboratory plastics.[4]

- Container: Designated non-hazardous waste bins or specific recycling containers.

2. Biohazardous Pipette Tips:

- Description: Tips that have been in contact with biological materials, such as cell cultures, bacteria, viruses, blood, or other potentially infectious agents.[4]
- Disposal Procedure: These tips must be collected in designated biohazard containers.[4] Depending on institutional policy, these may need to be decontaminated by autoclaving before final disposal.[5]
- Container: Autoclavable biohazard bags or rigid, puncture-resistant containers labeled with the universal biohazard symbol.[4][5]

3. Chemically Contaminated Pipette Tips:

- Description: Tips used to handle hazardous chemicals, including corrosives, toxins, flammables, or other regulated substances.
- Disposal Procedure: These should be collected in a designated chemical waste container.[4] The specific type of container and labeling will depend on the chemical's hazardous properties. It is crucial to avoid mixing incompatible chemical wastes.[6]
- Container: Labeled, leak-proof containers specifically designated for the type of chemical waste.

4. Sharps Waste:

- Description: While most plastic pipette tips are not considered sharps, broken tips or tips that could puncture a waste bag should be treated as sharps.[4][7]
- Disposal Procedure: Collect these in a designated sharps container to prevent injury to laboratory and custodial staff.[4]
- Container: Puncture-resistant sharps containers.[4]

Summary of Pipette Tip Disposal Procedures

Waste Category	Description	Recommended Container	Disposal Method
Non-Contaminated	Tips used with non-hazardous reagents (e.g., water, buffers).	Lined, non-hazardous waste bin or designated recycling bin.	General solid waste or recycling, per institutional guidelines.
Biohazardous	Tips in contact with biological materials (e.g., cell cultures, infectious agents).[4]	Autoclavable biohazard bag or rigid, labeled biohazard container.[4][5]	Autoclave followed by disposal as biohazardous waste, or direct disposal by a licensed waste contractor.[4][5]
Chemically Contaminated	Tips used with hazardous chemicals.	Labeled, sealed, and chemical-resistant container.	Disposal through the institution's hazardous chemical waste program.
Sharps	Broken tips or tips that pose a puncture hazard.[4]	Puncture-resistant sharps container.[4]	Disposal as sharps waste, typically via a licensed medical waste contractor.[4]

Experimental Protocol: Pipette Tip Waste Disposal Workflow

This protocol outlines the step-by-step process for disposing of used pipette tips in a laboratory setting.

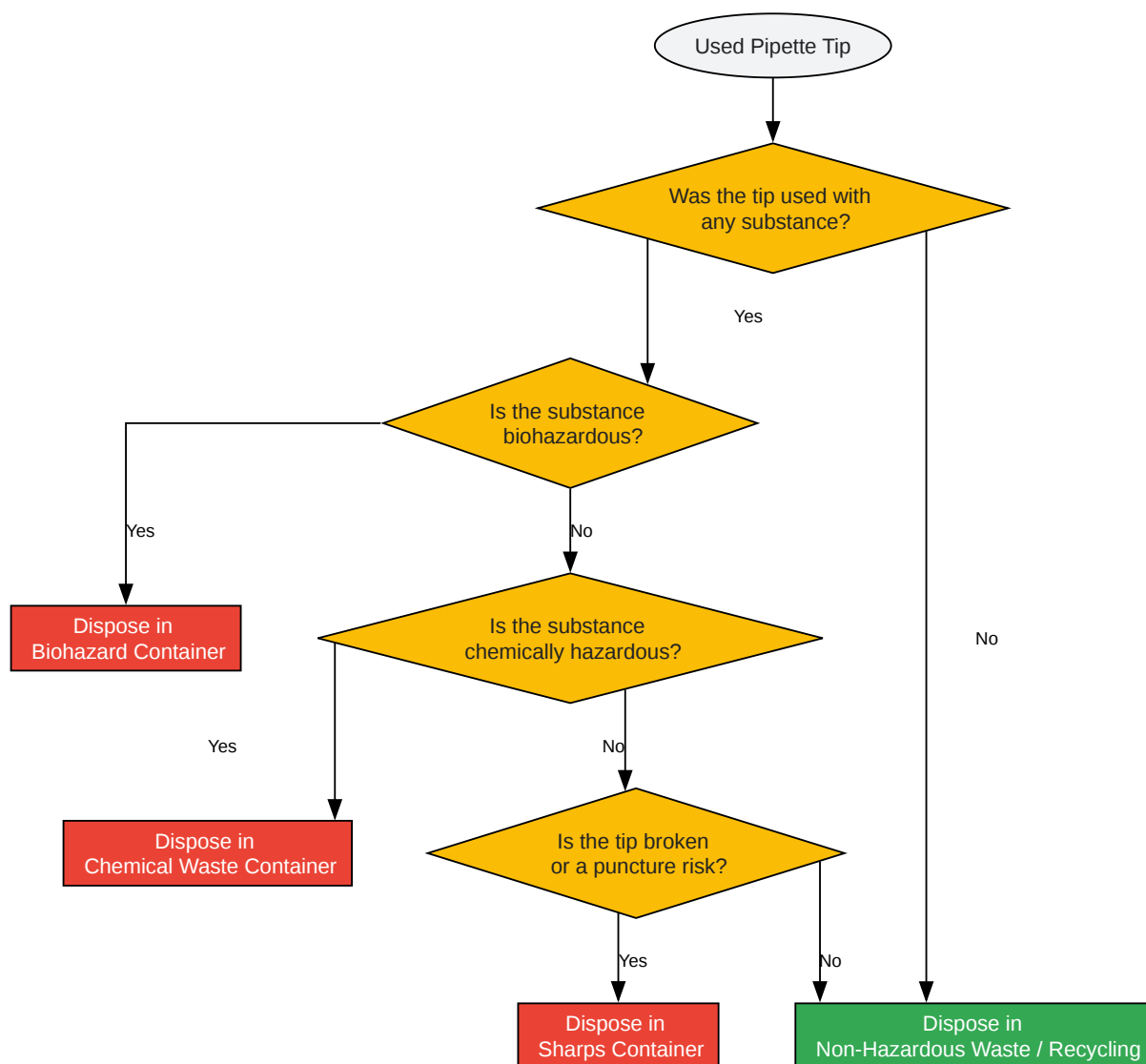
Materials:

- Appropriate personal protective equipment (PPE): lab coat, gloves, safety glasses.
- Designated waste containers: non-hazardous bin, biohazard container, chemical waste container, sharps container.

Procedure:

- Identify the Contaminant: Immediately after using a pipette tip, identify the nature of the substance it came into contact with.
- Segregate at the Source: Based on the contaminant, eject the tip directly into the appropriate waste container.
 - Non-hazardous: Eject into the regular trash or recycling bin.
 - Biohazardous: Eject into a labeled biohazard container.[4]
 - Chemically hazardous: Eject into the designated chemical waste container.
 - Broken/Sharp: Place carefully into a sharps container.[4]
- Container Management:
 - Do not overfill waste containers. Containers should be sealed or closed when they are approximately three-quarters full.[5]
 - Ensure all containers are properly labeled with their contents.
 - Store waste containers in a designated area away from general traffic.
- Final Disposal:
 - For non-hazardous waste, follow standard laboratory trash removal procedures.
 - For hazardous waste (biohazardous, chemical, sharps), arrange for pickup by the institution's environmental health and safety (EHS) department or a licensed waste management contractor.[4]
- Personal Hygiene: After handling waste containers, remove gloves and wash hands thoroughly.

Logical Workflow for Pipette Tip Disposal



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eoxs.com [eoxs.com]
- 2. plendrive.com.au [plendrive.com.au]
- 3. cerclex.com [cerclex.com]
- 4. zmshealthbio.com [zmshealthbio.com]
- 5. ehs.wisc.edu [ehs.wisc.edu]
- 6. wasteworksusa.com [wasteworksusa.com]
- 7. ph.health.mil [ph.health.mil]
- To cite this document: BenchChem. [Standard Operating Procedure: Laboratory Pipette Tip Disposal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14037076/docs#standard-operating-procedure-laboratory-pipette-tip-disposal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)